

1-Furfurylpyrrole: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 1-Furfurylpyrrole

Cat. No.: B075762

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-Furfurylpyrrole** (CAS No. 1438-94-4). The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

1-Furfurylpyrrole is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It is characterized as a yellow to orange or brown clear liquid.^{[1][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NO	[1]
Molecular Weight	147.17 g/mol	[1]
Appearance	Yellow to orange liquid	[1]
Boiling Point	76°C @ 1 torr	[1]
Flash Point	92°C (199°F)	[1][3]
Density	1.081 g/mL	[1]
Refractive Index	1.531	[1]
Solubility	No data available	[1]

Toxicological Data

The toxicological properties of **1-Furfurylpyrrole** have not been fully investigated.[4] However, available data indicates that it is harmful through oral, dermal, and inhalation routes of exposure. Skin contact may lead to inflammation, characterized by itching, scaling, reddening, or blistering.[1] Eye contact can cause redness, pain, or severe eye damage.[1] Inhalation may result in irritation of the lungs and respiratory system.[1]

A summary of the available acute toxicity data is provided in Table 2.

Test	Species	Route	Value	Source(s)
LD50	Mouse	Oral	380 mg/kg	[5][6][7]

Experimental Protocols:

Detailed experimental protocols for the cited toxicity studies are not readily available in the public domain. General methodologies for acute toxicity testing, such as those outlined by the OECD, typically involve the administration of the substance to animals (e.g., rats or mice) via the intended route of exposure (oral, dermal, or inhalation) at various dose levels. The animals are then observed for a specified period for signs of toxicity and mortality. The LD50 (Lethal

Dose, 50%) or LC50 (Lethal Concentration, 50%) is then calculated as the dose or concentration that is lethal to 50% of the test population.

Signaling Pathways:

Currently, there is no specific information available in the scientific literature detailing the signaling pathways involved in the toxicity of **1-Furfurylpyrrole**. A RIFM (Research Institute for Fragrance Materials) safety assessment concluded that N-furfurylpyrrole is not genotoxic.[8] The assessment also notes that, like furan derivatives, it may form reactive metabolites capable of hepatotoxicity.[8] However, the specific molecular mechanisms and signaling cascades have not been elucidated.

Hazard Identification and Classification

1-Furfurylpyrrole is classified as a hazardous substance. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification is summarized in Table 3.

Hazard Class	Category	Hazard Statement(s)
Flammable liquids	4	H227: Combustible liquid
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	4	H312: Harmful in contact with skin
Acute toxicity, Inhalation	4	H332: Harmful if inhaled

Source:[1][2]

Hazard Pictogram:

Signal Word: Warning[2]

Handling and Storage Precautions

Safe handling and storage are crucial to minimize exposure and prevent accidents.

Handling:

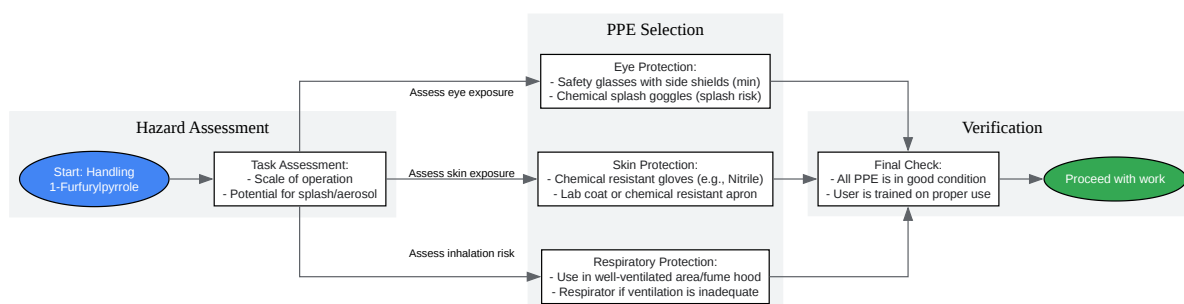
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid breathing fumes, vapors, or mist.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.[\[1\]](#)[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[\[1\]](#)[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly-closed container.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)
- The substance is light-sensitive and should be protected from light.[\[1\]](#)
- Store away from incompatible materials.[\[2\]](#)

Personal Protective Equipment (PPE) Selection

A logical workflow for selecting the appropriate PPE when handling **1-Furfurylpyrrole** is outlined below.



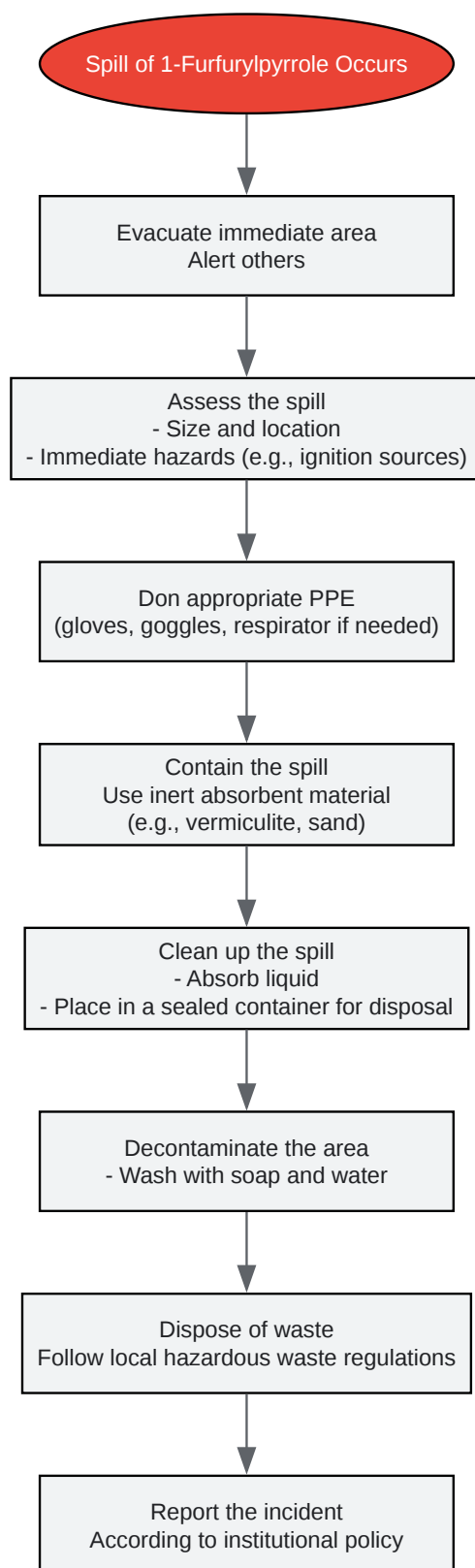
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Caption: PPE selection workflow for handling **1-Furfurylpyrrole**.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Emergency Workflow for Spills:



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Caption: Emergency workflow for **1-Furfurylpyrrole** spills.

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Obtain medical aid.[\[1\]](#)
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.[\[1\]](#)
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes. Obtain medical aid immediately.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[\[1\]](#)

Fire-Fighting Measures

1-Furfurylpyrrole is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon oxides may be generated by thermal decomposition or combustion.[\[1\]](#)
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Disposal Considerations

Dispose of **1-Furfurylpyrrole** and any contaminated materials in accordance with local, regional, and national hazardous waste regulations.[\[4\]](#) Do not allow the product to enter drains, other waterways, or soil.[\[1\]](#)

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the supplier and institutional safety protocols. Always consult the most current SDS for **1-Furfurylpyrrole** before use.

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